Solid-phase extraction (SPE) for Desphenyl Chloridazon from environmental matrices.

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Compound of Interest

Compound Name:	*Desphenyl Chloridazon-15N2*
CAS No.:	*1189649-21-5*
Cat. No.:	*B563998*

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An Application Note for the Extraction of Desphenyl-Chloridazon from Environmental Water Matrices using Solid-Phase Extraction (SPE)

Introduction: The Environmental Persistence of Desphenyl-Chloridazon

Desphenyl-chloridazon (DPC) is the primary and most significant degradation product of the herbicide Chloridazon, which was historically used in the cultivation of crops such as sugar beets.[1][2] Unlike its parent compound, DPC exhibits higher water solubility and greater persistence in the environment.[1][3] This combination of properties leads to its high mobility in soil and subsequent leaching into groundwater and surface water systems.[4] Consequently, DPC is frequently detected in water bodies across Europe, often at concentrations that exceed the regulatory limits set for pesticides and their metabolites in drinking water.[2][5][6] The persistence and prevalence of DPC make it a critical analyte for environmental monitoring programs, necessitating robust and reliable analytical methods for its quantification at trace levels.

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Solid-Phase Extraction (SPE) has emerged as the premier sample preparation technique for isolating and concentrating polar contaminants like DPC from complex aqueous matrices.[7][8] This application note provides a comprehensive, field-proven protocol for the SPE of DPC from water samples, designed for researchers, environmental scientists, and analytical chemists. The methodology is grounded in the principles of reversed-phase chromatography and is optimized for high recovery and reproducibility, ensuring data integrity for regulatory compliance and environmental fate studies.

Principle of the Method: A Targeted Approach

This protocol employs a reversed-phase SPE mechanism to isolate the moderately polar DPC molecule from a large-volume aqueous sample.

- Sorbent Selection: A polymeric reversed-phase sorbent, such as a hydrophilic-lipophilic balanced (HLB) polymer, is chosen. These sorbents offer excellent retention for a broad range of compounds, including polar analytes like DPC, and are stable across a wide pH range. Alternatively, traditional silica-based C18 cartridges can be effective.[9][10][11]
- Extraction Mechanism: The process involves passing a water sample through the SPE cartridge. DPC, being less polar than water, partitions from the aqueous mobile phase and adsorbs onto the solid stationary phase via hydrophobic interactions.
- Interference Removal: More polar impurities are washed away from the cartridge with water or a weak aqueous-organic solution, while DPC remains bound to the sorbent.
- Analyte Elution: A small volume of a strong organic solvent is then used to disrupt the hydrophobic interactions, desorbing the DPC from the sorbent and eluting it as a concentrated, clean extract ready for instrumental analysis by High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[12][13][14]

Experimental Workflow Overview

The entire process, from sample collection to data acquisition, follows a systematic workflow designed to ensure sample integrity and analytical accuracy.

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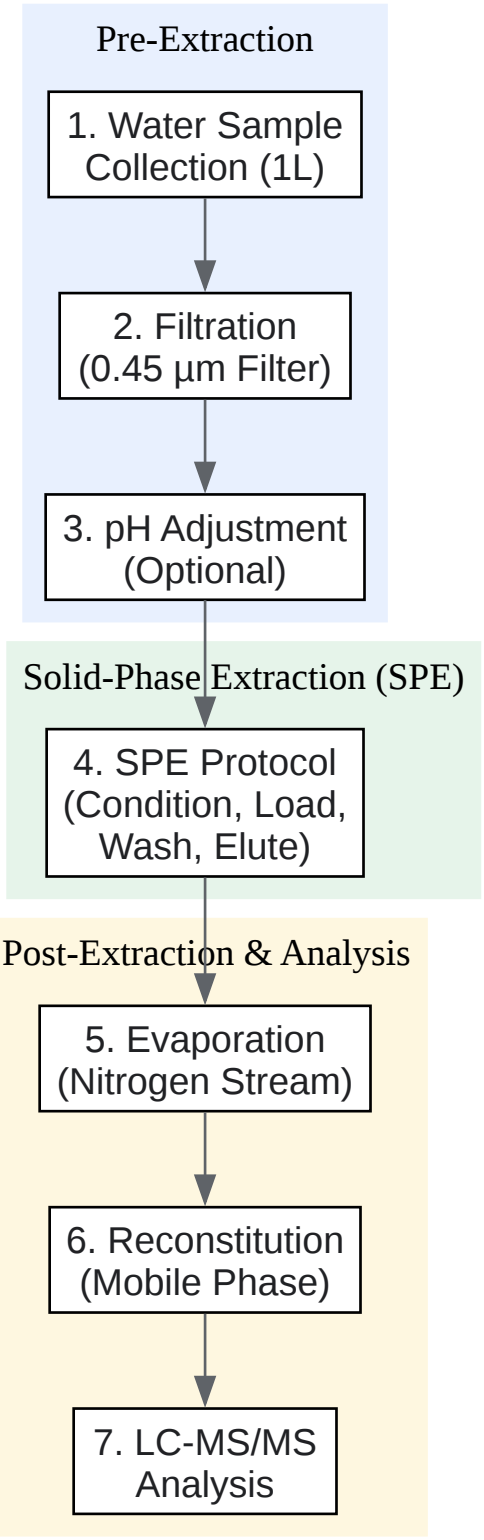

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Caption: Overall workflow for DPC analysis.

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Detailed Solid-Phase Extraction Protocol

This section provides a step-by-step methodology for the extraction of Desphenyl-Chloridazon from a 500 mL water sample.

Apparatus and Reagents

- Apparatus:
  - Solid-Phase Extraction Vacuum Manifold
  - Vacuum pump
  - Glass sample reservoirs (500 mL or 1 L)
  - 15 mL conical glass centrifuge tubes for eluate collection
  - Evaporation system with nitrogen gas supply
  - Volumetric flasks and pipettes
  - 0.45 µm glass fiber or nylon filters
- Reagents:
  - SPE Cartridges: Hydrophilic-Lipophilic Balanced (HLB), 200 mg, 6 mL (or similar polymeric reversed-phase or C18 cartridge)
  - Methanol (HPLC or LC-MS grade)
  - Acetonitrile (HPLC or LC-MS grade)
  - Reagent Water (Type I, 18.2 MΩ·cm)
  - Formic Acid (LC-MS grade)
  - Desphenyl-Chloridazon (DPC) analytical standard

Step 1: Sample Preparation

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- Collect a representative water sample (e.g., 500 mL to 1 L) in a clean glass bottle.
- Filter the sample through a 0.45 µm filter to remove any suspended particulate matter. This is a critical step to prevent clogging of the SPE cartridge.
- Scientist's Note: For some analytes, pH adjustment is necessary to ensure they are in a neutral form for optimal retention on reversed-phase sorbents. DPC is stable and well-retained at neutral pH, so adjustment is typically not required for most ground and surface water samples.

Step 2: Solid-Phase Extraction Procedure

The four core steps of the SPE process are detailed below and illustrated in the following diagram.

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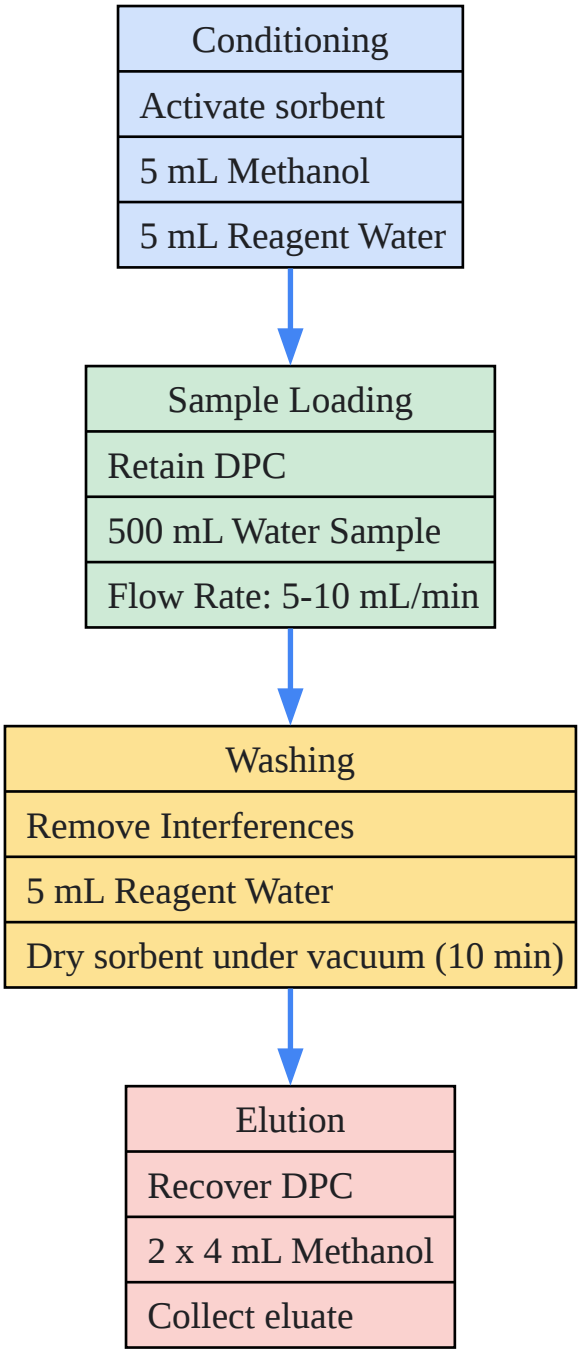

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Caption: The four-step SPE process for DPC extraction.

- Cartridge Conditioning:
  - Place the SPE cartridges on the vacuum manifold.

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- Wash the cartridges with 5 mL of Methanol. Allow it to soak for 30 seconds before drawing it through.
- Flush the cartridges with 5 mL of reagent water. Do not allow the sorbent bed to go dry before sample loading.
- Scientist's Note: The initial methanol wash solvates the polymer chains of the sorbent, activating it for analyte retention. The subsequent water rinse displaces the methanol, creating an aqueous environment ready for the sample. This conditioning is vital for achieving reproducible results.[15]

- Sample Loading:
  - Attach the sample reservoirs to the top of the conditioned cartridges.
  - Pour the 500 mL water sample into the reservoir.
  - Apply a gentle vacuum to achieve a flow rate of approximately 5-10 mL per minute.
  - Scientist's Note: A slow and steady flow rate is crucial. If the flow is too fast, the analyte may not have sufficient residence time to interact with and be retained by the sorbent, leading to poor recovery.

- Washing and Sorbent Drying:
  - After the entire sample has passed through, wash the cartridge with 5 mL of reagent water to remove any remaining polar, water-soluble impurities.
  - Dry the sorbent bed thoroughly by drawing a vacuum through the cartridge for 10-15 minutes.
  - Scientist's Note: The drying step is essential for efficient elution. Residual water in the sorbent can hinder the interaction of the non-polar elution solvent, resulting in incomplete recovery of the analyte.[12]

- Elution:
  - Place collection tubes inside the manifold.

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- Add 4 mL of Methanol to the cartridge and allow it to soak for 1 minute.
- Slowly draw the solvent through the cartridge to elute the DPC.
- Repeat the elution with a second 4 mL aliquot of Methanol, collecting it in the same tube.
- Scientist's Note: Using two smaller aliquots for elution is generally more effective than a single larger volume, ensuring a more exhaustive recovery of the analyte from the sorbent bed. Methanol is a strong enough solvent to disrupt the hydrophobic forces holding DPC to the sorbent.

Step 3: Post-Elution Concentration

- Place the collection tubes containing the eluate into an evaporator.
- Under a gentle stream of nitrogen at 35-40°C, evaporate the solvent to a final volume of approximately 0.5 mL. Do not evaporate to complete dryness.
- Reconstitute the extract to a final volume of 1.0 mL using a solvent that matches the initial mobile phase of your analytical method (e.g., 90:10 water:acetonitrile).
- Vortex the tube to mix, and transfer the final extract to an autosampler vial for analysis.

Method Performance and Validation

A well-developed SPE method must be validated to ensure it meets the requirements for accuracy, precision, and sensitivity.[9][10] The following table summarizes typical performance parameters for the analysis of DPC in water using a polymeric SPE sorbent followed by LC-MS/MS analysis.

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Parameter	Typical Value	Purpose & Justification
Sorbent Type	Polymeric HLB	Provides high capacity and retention for polar analytes like DPC.
Sample Volume	500 mL	Achieves a concentration factor of 500, enabling low detection limits.
Elution Solvent	Methanol (2 x 4 mL)	Strong solvent for efficient desorption of DPC from the sorbent.
Average Recovery	70-120%	Demonstrates the accuracy and efficiency of the extraction process.[12]
Precision (RSD)	< 15%	Indicates the high reproducibility of the method.[9][10]
Limit of Quantification (LOQ)	0.01 - 0.1 µg/L	Sufficiently sensitive to meet regulatory requirements for drinking water.[7]

Self-Validating System: Trustworthiness in this protocol is established by incorporating quality control (QC) samples. It is imperative to process a laboratory blank, a matrix spike (a pre-spiked sample to determine recovery), and a duplicate sample with every batch of 10-20 environmental samples. Consistent recovery in the matrix spike and low levels in the blank validate the performance of the method for each analytical batch.

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